

Ethylene carbonate CAS number 96-49-1 research applications

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Compound of Interest

Compound Name: Ethylene carbonate

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An In-depth Technical Guide to the Research Applications of **Ethylene Carbonate** (CAS 96-49-1)

Introduction

Ethylene Carbonate (EC), with CAS number 96-49-1, is a cyclic carbonate ester of ethylene glycol and carbonic acid.^[1] It is a transparent, crystalline solid at room temperature that becomes a colorless, odorless liquid above its melting point of 34-37 °C.^{[1][2]} Due to its high polarity, high dielectric constant, and excellent solvency for a wide range of polymers and salts, **Ethylene Carbonate** has become an indispensable compound in various fields of research and industry.^{[1][3]} Its applications range from being a critical component in energy storage devices to a versatile solvent and intermediate in organic synthesis and polymer chemistry.^[3] ^[4] This guide provides a technical overview of its primary research applications, focusing on its roles in lithium-ion batteries, organic synthesis, and emerging pharmaceutical technologies.

Physicochemical Properties of Ethylene Carbonate

The unique properties of **Ethylene Carbonate** are central to its widespread use. A summary of its key physicochemical data is presented below for easy reference.

Property	Value	Reference(s)
CAS Number	96-49-1	[1]
Molecular Formula	C ₃ H ₄ O ₃	[1]
Molar Mass	88.06 g·mol ⁻¹	[1]
Appearance	White to yellow crystalline solid	[1]
Density	1.321 g/cm ³ at 25 °C	[5]
Melting Point	34 to 37 °C (93 to 99 °F)	[1]
Boiling Point	243.0 °C (469.4 °F)	[1]
Flash Point	143 - 160 °C	[1][2]
Dipole Moment	4.9 D	[1]
Solubility	Soluble in water, alcohol, ethyl acetate, benzene, chloroform. Insoluble in gasoline.	[2][6]

Core Application 1: Lithium-Ion Battery Electrolytes

The most significant and widely researched application of **Ethylene Carbonate** is as a high-permittivity solvent component in the electrolyte of lithium-ion batteries.[1][3] Non-aqueous electrolytes are necessary as lithium reacts vigorously with water.[7] EC's primary role is twofold: its high dielectric constant aids in the dissolution of lithium salts (like LiPF₆), and more importantly, it is essential for the formation of a stable Solid Electrolyte Interphase (SEI) on the surface of graphite anodes.[5][7][8] This SEI layer is critical as it allows lithium ions to pass through while preventing the electrolyte solvent from further decomposition, enabling the reversible intercalation of lithium ions and ensuring the battery's long cycle life.[5][8]

However, EC's high melting point and viscosity mean it is almost always used in combination with low-viscosity linear carbonates such as dimethyl carbonate (DMC), diethyl carbonate (DEC), or ethyl methyl carbonate (EMC) to ensure sufficient ionic conductivity at lower temperatures.[1][7][9]

Data Presentation: Electrolyte Composition and Ionic Conductivity

The ratio of **Ethylene Carbonate** to linear carbonates is a critical factor in optimizing battery performance. This ratio affects key electrolyte properties like ionic conductivity and viscosity.

Electrolyte Composition (1M LiPF ₆ in EC:EMC v/v)	Ionic Conductivity (mS/cm) at 25°C (Approximate Values)	Key Characteristics	Reference(s)
1:1	~9-11	Balanced performance, facilitates a uniform and stable SEI layer.	[9]
1:3	~10-12	Lower viscosity, improved low-temperature performance, still supports good SEI formation.	[9]
3:1	~6-8	Higher viscosity, may improve cycling stability at the cost of rate capability.	[9]
100% EC	~2-3	High SEI-forming capability but poor conductivity and high viscosity.	[9]

Experimental Protocol: Preparation of a Standard Electrolyte

This protocol describes the preparation of a common electrolyte, 1 M LiPF₆ in a 1:1 volume ratio of **Ethylene Carbonate** (EC) and Ethyl Methyl Carbonate (EMC).

Materials:

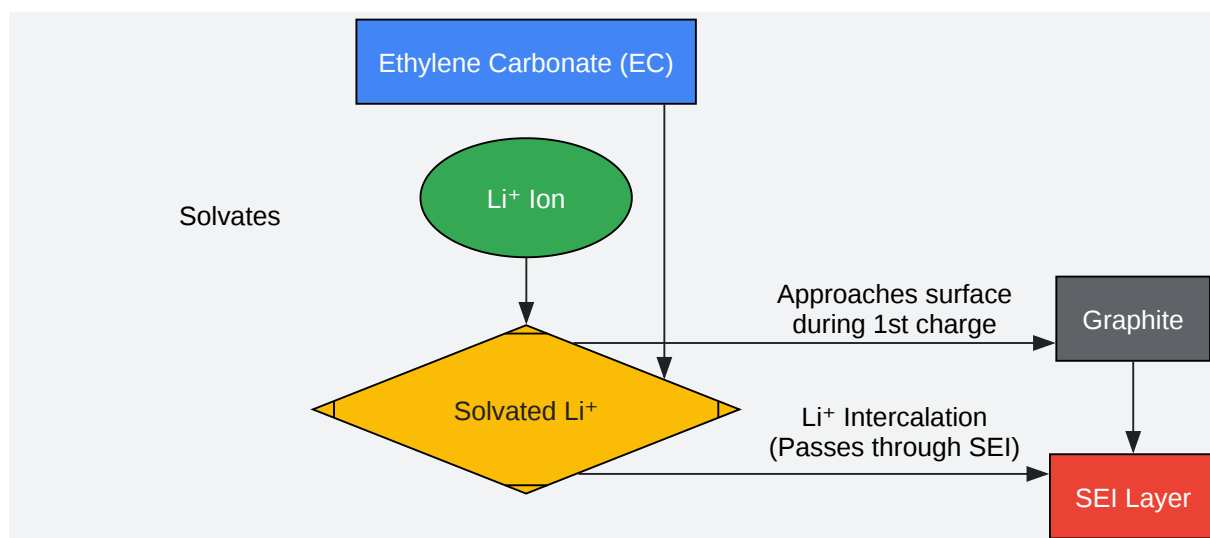
- Battery-grade **Ethylene Carbonate** (CAS 96-49-1), water content < 100 ppm[5]
- Battery-grade Ethyl Methyl Carbonate (EMC), anhydrous
- Lithium hexafluorophosphate (LiPF₆), battery grade
- Argon-filled glovebox with H₂O and O₂ levels < 1 ppm
- Hotplate and convection oven[10]
- Volumetric flasks and magnetic stirrer

Procedure:

- Handling **Ethylene Carbonate**: As EC is a solid at room temperature, its container must be gently heated. Place the sealed container in a convection oven at approximately 65 °C for 3 hours, or until fully melted.[10] For subsequent use inside the glovebox, a hotplate set to 80 °C can be used.[10]
- Solvent Mixture Preparation: Inside the argon-filled glovebox, transfer the required volume of molten EC into a clean, dry volumetric flask. Add an equal volume of EMC to the flask. Mix thoroughly.
- Salt Dissolution: Slowly add the pre-weighed LiPF₆ powder to the EC/EMC solvent mixture while stirring continuously with a magnetic stirrer. The amount of LiPF₆ should be calculated to achieve a final concentration of 1 M.
- Homogenization: Continue stirring the solution in the sealed flask for several hours until the LiPF₆ is completely dissolved and the solution is homogeneous.
- Storage: Store the prepared electrolyte in a tightly sealed container inside the glovebox to prevent any moisture contamination.

Visualization: SEI Formation on Graphite Anode

The reductive decomposition of **Ethylene Carbonate** on the graphite anode surface during the initial charging cycles is the primary mechanism for SEI layer formation.



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Caption: Workflow of SEI layer formation from **Ethylene Carbonate** reduction.

Core Application 2: Organic Synthesis & Polymer Chemistry

Ethylene Carbonate serves as a versatile polar aprotic solvent and a valuable C1 building block in organic synthesis.^{[4][11]} It is considered a green solvent due to its low toxicity and efficient synthesis from ethylene oxide and carbon dioxide.^{[1][11]} It is used as a reaction medium and as a reactant, particularly in transesterification reactions to produce other valuable carbonates, and as a hydroxyethylating agent.^{[1][12]}

Data Presentation: Synthesis of Glycerol Carbonate via Transesterification

Ethylene Carbonate can react with glycerol to produce glycerol carbonate, a valuable biodegradable solvent. The reaction is typically catalyzed, and conditions can be optimized for maximum conversion.

Catalyst Loading (wt% of glycerol)	Reagent Molar Ratio (EC/Glycerol)	Temperature (°C)	Glycerol Conversion at 6h (%)	Reference(s)
1%	2	80	~65	[13]
3%	2	80	~77	[13]
3%	1.5	80	~70	[13]
3%	2.5	80	~75	[13]

Experimental Protocol: Synthesis of Glycerol Carbonate

This protocol is based on the transesterification of glycerol with **Ethylene Carbonate** using zinc stearate as a catalyst.[13]

Materials:

- **Ethylene Carbonate** (CAS 96-49-1)
- Glycerol (99%+)
- Zinc Stearate (catalyst)
- Three-neck round-bottom flask (50 mL)
- Condenser, thermometer, and magnetic stirrer
- Heating mantle with temperature controller

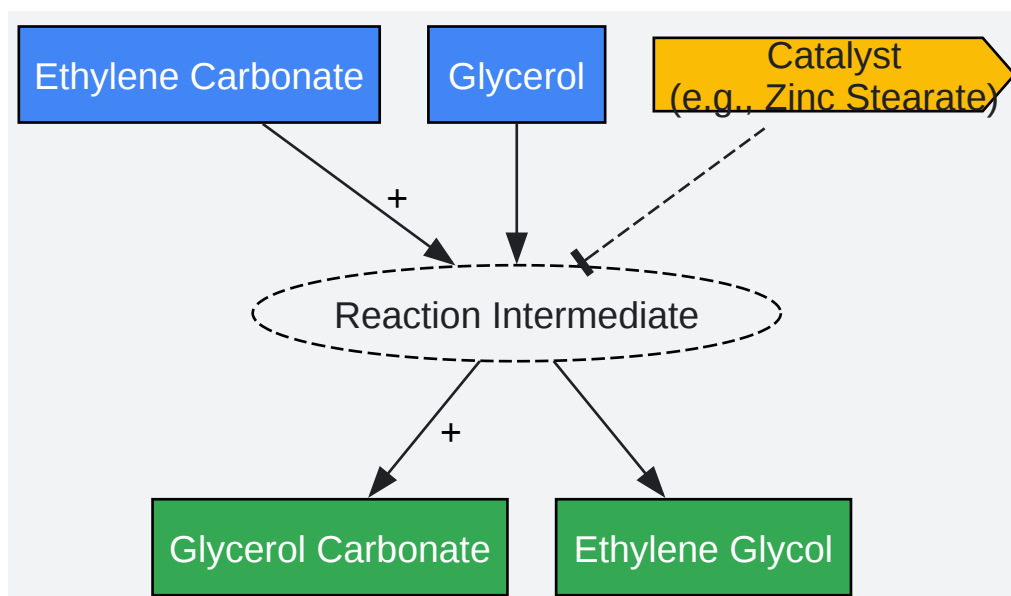
Procedure:

- Setup: Assemble the reaction apparatus consisting of the three-neck flask equipped with a condenser, thermometer, and magnetic stir bar, placed in a heating mantle.

- **Charging Reactants:** Charge the flask with glycerol. For a typical run, add the desired amount of zinc stearate catalyst (e.g., 3% of the glycerol weight).
- **Heating:** Begin stirring and heat the mixture to the target reaction temperature (e.g., 80 °C).
- **Adding EC:** Once the temperature is stable, add **Ethylene Carbonate** to the flask. An optimal molar ratio of EC to glycerol is 2:1.[13]
- **Reaction:** Maintain the reaction at the set temperature with vigorous stirring (e.g., 700 rpm) for the desired duration (e.g., 6 hours). The reaction produces ethylene glycol as a byproduct.
- **Workup and Analysis:** After the reaction, the product mixture can be analyzed using techniques like Gas Chromatography (GC) to determine the conversion of glycerol and the yield of glycerol carbonate.

Visualization: Transesterification Reaction Pathway

The reaction shows **Ethylene Carbonate** reacting with glycerol in a catalyzed process to yield glycerol carbonate and ethylene glycol.



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Caption: Catalyzed transesterification of **Ethylene Carbonate** with glycerol.

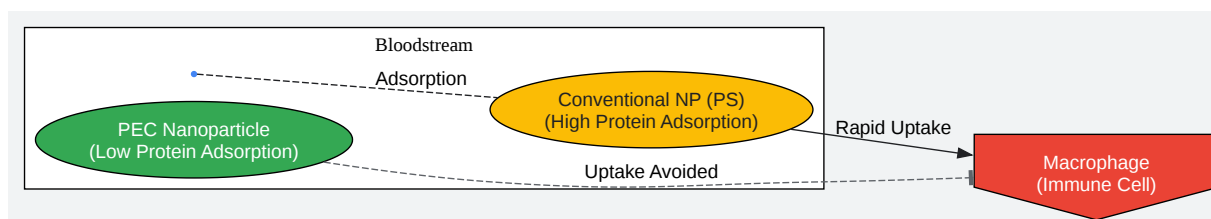
Emerging Application: Drug Development & Delivery

While less common than its industrial uses, **Ethylene Carbonate** is finding applications in the pharmaceutical sector. It is utilized as a solvent in some drug formulations.[14] More advanced research focuses on Poly(**ethylene carbonate**) (PEC), a biodegradable polymer synthesized from EC, as a promising material for drug delivery systems.[15] PEC nanoparticles have been shown to possess "stealth" characteristics, meaning they can evade uptake by the immune system, a critical requirement for long-circulating drug carriers.[15]

Studies have shown that PEC nanoparticles adsorb significantly fewer plasma proteins compared to conventional polystyrene nanoparticles. This reduced protein binding leads to minimal uptake by macrophages, suggesting that PEC nanospheres are a promising platform for developing long-circulating drug delivery systems in vivo.[15]

Visualization: "Stealth" Nanoparticle Concept

This diagram illustrates how the surface properties of PEC nanoparticles help them avoid macrophage uptake, enabling longer circulation times for drug delivery.



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